

Personal protective equipment for handling ES 936

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ES 936

Cat. No.: B1671242

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Essential Safety and Handling Guide for ES 936

For Researchers, Scientists, and Drug Development Professionals: Immediate Safety and Logistical Information for the NQO1 Inhibitor **ES 936**.

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **ES 936** (CAS 192820-78-3), a potent and specific NQO1 inhibitor. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **ES 936**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times.
Goggles	Required when there is a risk of splashing.	
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A standard laboratory coat is required.
Respiratory Protection	Respirator	Recommended if handling the powder outside of a ventilated enclosure or if aerosolization is possible.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **ES 936** and ensuring the safety of laboratory personnel.

- **Engineering Controls:** Handle **ES 936** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Handling Practices:** Avoid direct contact with the skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.
- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures must be followed.

- **Spill Containment:** In case of a spill, wear appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite), and collect it in a sealed container for disposal.

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

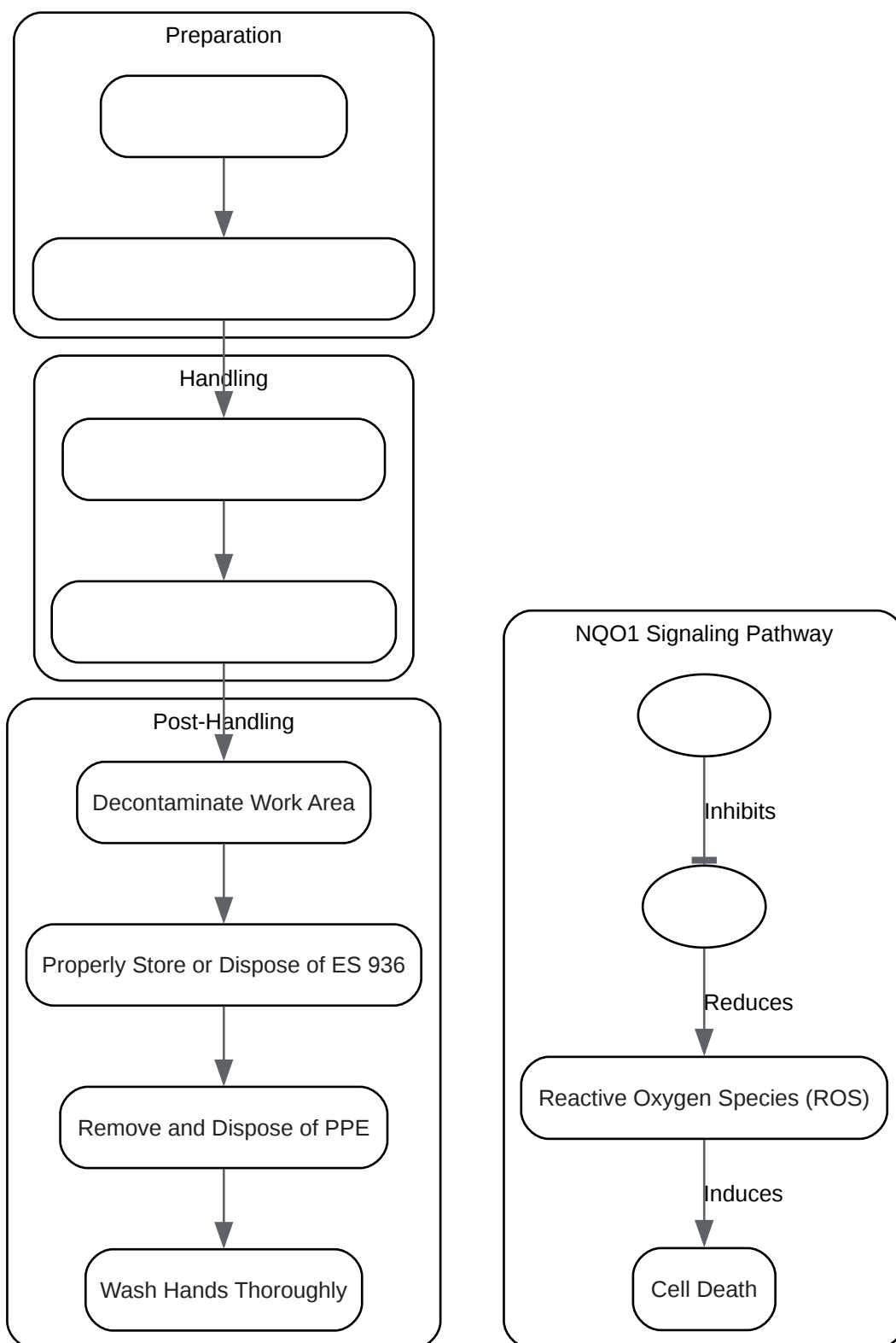
First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Experimental Workflow for Handling ES 936

The following diagram illustrates the standard workflow for safely handling **ES 936** in a laboratory setting, from preparation to disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling ES 936]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671242#personal-protective-equipment-for-handling-es-936]

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